

Dipentyl Phthalate-d4: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dipentyl phthalate-3,4,5,6-d4*

Cat. No.: *B570221*

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An In-depth Whitepaper on the Structure, Properties, and Application of Dipentyl Phthalate-d4 as an Internal Standard in Quantitative Analysis.

This document provides a comprehensive technical overview of Dipentyl phthalate-d4, a deuterated analog of Dipentyl phthalate. It is intended for researchers, scientists, and drug development professionals who utilize isotope dilution mass spectrometry for quantitative analysis. This guide covers the core structural information, physicochemical properties, and detailed experimental protocols for its application as an internal standard.

Core Structural and Chemical Identity

Dipentyl phthalate-d4 (DPP-d4) is a stable isotope-labeled version of Dipentyl phthalate, a member of the phthalate ester class of compounds. The key feature of DPP-d4 is the substitution of four hydrogen atoms with deuterium atoms on the aromatic ring.^{[1][2]} This isotopic labeling results in a mass shift of +4 amu compared to the unlabeled compound, making it an ideal internal standard for mass spectrometry-based quantification, as it co-elutes with the analyte but is detected at a different mass-to-charge ratio (m/z).^{[1][3]} Its primary application is to enhance the accuracy and precision of quantitative methods by correcting for analyte loss during sample preparation and variations in instrument response.^{[3][4][5]}

Physicochemical and Spectroscopic Data

The fundamental properties of Dipentyl phthalate-d4 are summarized below. This data is crucial for method development, particularly in chromatography and mass spectrometry.

Table 1: Chemical Identifiers and Properties

Property	Value	Reference(s)
Chemical Name	dipentyl 3,4,5,6-tetradeuteriobenzene-1,2-dicarboxylate	[2] [6]
Synonyms	Di-n-pentyl phthalate-d4, Amyl Phthalate-d4, DPENP-d4	[1] [6] [7]
CAS Number	358730-89-9	[1] [8] [9]
Chemical Formula	C ₁₈ H ₂₂ D ₄ O ₄	[1] [7] [8]
Molecular Weight	310.42 g/mol	[1] [2] [4] [8]
Isotopic Purity	≥98 atom % D	[6]
Chemical Purity	≥99% (CP)	[10]

| InChI Key | IPKKHRVROFYTEK-CXRURWBMSA-N |[\[1\]](#)[\[6\]](#) |

Table 2: Physical and Safety Properties

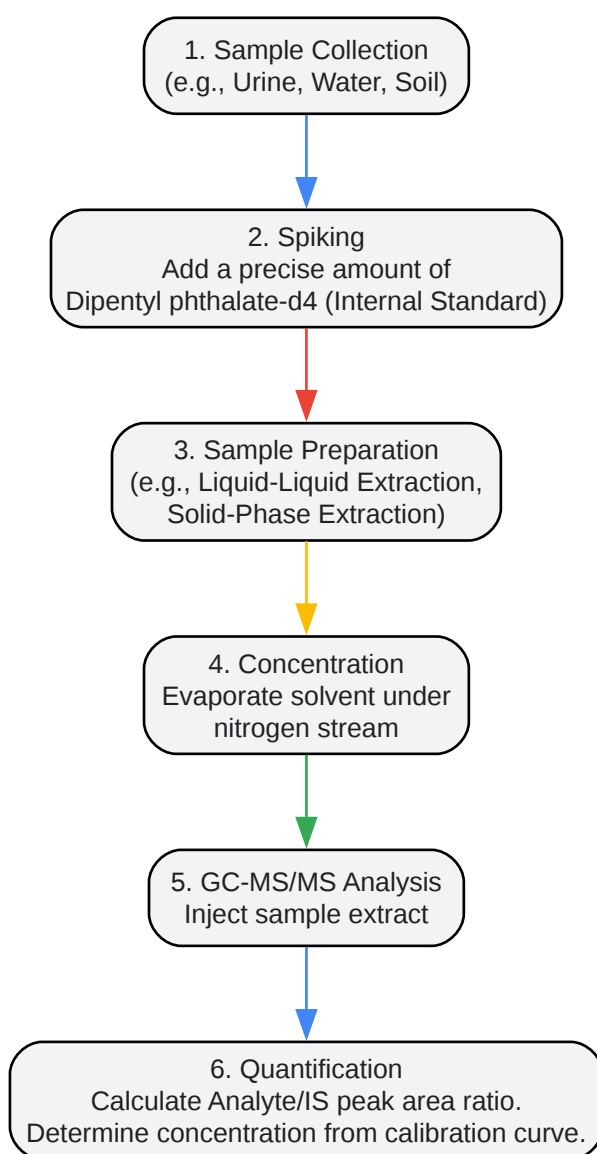
Property	Value	Reference(s)
Appearance	Colorless to light yellow oily liquid	[4] [6] [11] [12]
Boiling Point	342 °C	[6] [9] [11] [12]
Density	1.036 g/mL at 25 °C	[6] [9]
Flash Point	118 °C (244.4 °F) - closed cup	[1] [8]
Solubility	Slightly soluble in Chloroform, Methanol, Ethyl Acetate. Not miscible in water.	[6] [11] [12]
Storage	Store at 2-8°C or room temperature.	[6] [7] [11]

| Hazard Statements | H360 (May damage fertility or the unborn child), H400 (Very toxic to aquatic life) |[1][8] |

Visualization of Structure and Workflow

Visual diagrams are essential for understanding the molecular structure and its application in experimental contexts.

Caption: Chemical structure of **Dipentyl phthalate-3,4,5,6-d4**.



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- To cite this document: BenchChem. [Dipentyl Phthalate-d4: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b570221#dipentyl-phthalate-d4-structural-information]

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